

Air and moisture sensitivity of 3-(4-Dimethylamino-phenyl)-propionic acid hydrochloride

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Compound of Interest

Compound Name: 3-(4-Dimethylamino-phenyl)-propionic acid hydrochloride

Cat. No.: B1323554

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Technical Support Center: 3-(4-Dimethylamino-phenyl)-propionic acid hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the handling, storage, and potential air and moisture sensitivity of **3-(4-Dimethylamino-phenyl)-propionic acid hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: Is **3-(4-Dimethylamino-phenyl)-propionic acid hydrochloride** sensitive to air?

A1: While specific data for this compound is not extensively published, the presence of a tertiary amine (dimethylamino group) suggests a potential for slow oxidation over time when exposed to air and light. Tertiary amines can oxidize to form N-oxides. However, as a hydrochloride salt, the amine is protonated, which significantly reduces its susceptibility to oxidation compared to the free base. For long-term storage, it is best practice to keep the container tightly sealed and consider flushing with an inert gas like nitrogen or argon.

Q2: Is this compound hygroscopic? Will it absorb moisture from the air?

A2: Hydrochloride salts of organic compounds can be hygroscopic, meaning they can absorb moisture from the atmosphere. While specific data on the hygroscopicity of **3-(4-Dimethylamino-phenyl)-propionic acid hydrochloride** is not readily available, it is prudent to assume it may have some affinity for water. Absorption of moisture can lead to clumping of the solid material and may impact accurate weighing for experiments. It is recommended to store the compound in a desiccator or a controlled low-humidity environment.

Q3: What are the recommended storage conditions for this compound?

A3: To ensure the long-term stability and integrity of **3-(4-Dimethylamino-phenyl)-propionic acid hydrochloride**, it is recommended to store it in a tightly sealed container in a cool, dry, and dark place.^[1] For optimal preservation, storage in a desiccator under an inert atmosphere (e.g., nitrogen or argon) is advisable.

Q4: What are the potential degradation products if the compound is exposed to air and moisture?

A4: Exposure to air and moisture could potentially lead to the formation of the corresponding N-oxide from the dimethylamino group and potentially hydrolysis of the hydrochloride salt, although the latter is less likely to be a significant issue in a solid state unless excessive moisture is present.

Troubleshooting Guides

Problem	Possible Cause	Troubleshooting Steps
Inconsistent analytical results (e.g., NMR, LC-MS) over time.	Degradation of the compound due to improper storage (exposure to air/moisture).	<ul style="list-style-type: none">- Store the compound under an inert atmosphere and in a desiccator.- Re-purify the compound if degradation is suspected.- Always use freshly opened or properly stored material for sensitive experiments.
Difficulty in accurately weighing the compound.	The compound has absorbed moisture and become clumpy or sticky.	<ul style="list-style-type: none">- Dry the compound under vacuum before use. Note: Use a moderate temperature to avoid thermal decomposition.- Handle the compound in a glove box or under a stream of dry inert gas.
Compound appears discolored (e.g., slight yellowing).	Possible oxidation of the amine functionality.	<ul style="list-style-type: none">- Assess the purity of the compound using an appropriate analytical technique (e.g., HPLC, LC-MS).- If purity is compromised, consider purification by recrystallization or chromatography.- For future prevention, store under an inert atmosphere and protect from light.
Poor solubility in non-polar organic solvents.	As a hydrochloride salt, the compound is ionic and expected to have low solubility in non-polar solvents.	<ul style="list-style-type: none">- Use polar protic solvents like water, methanol, or ethanol for dissolution.- If a non-polar solvent is required for a reaction, consider converting the hydrochloride salt to the free base by neutralization with a suitable base.

Experimental Protocols

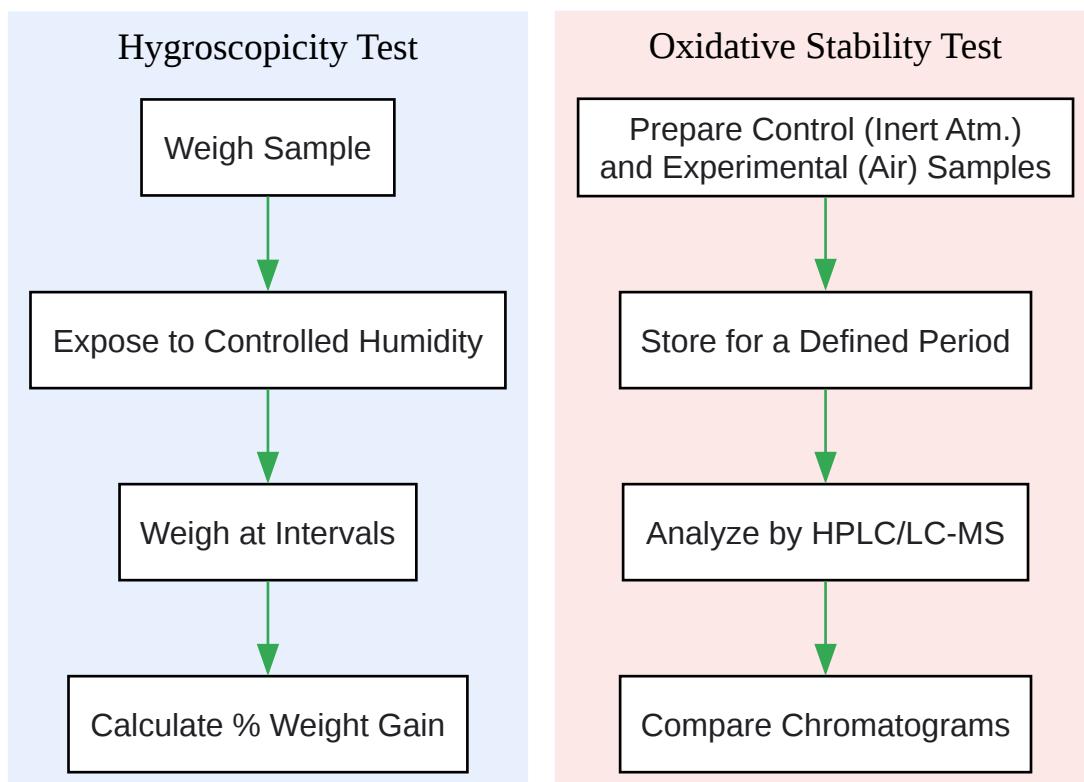
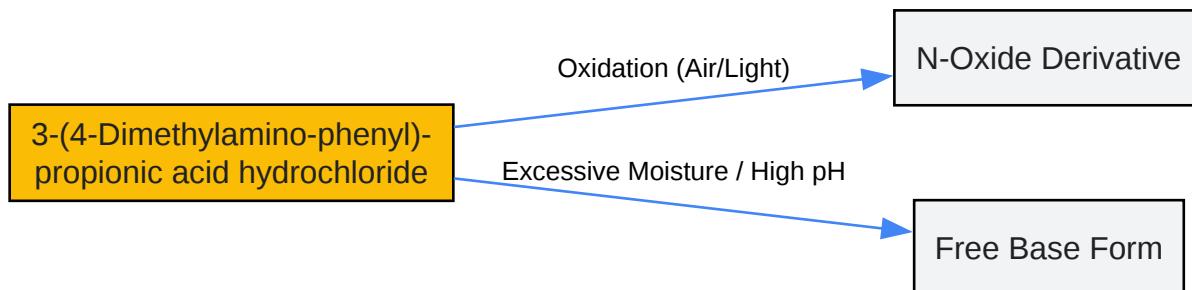
Protocol 1: Assessment of Hygroscopicity

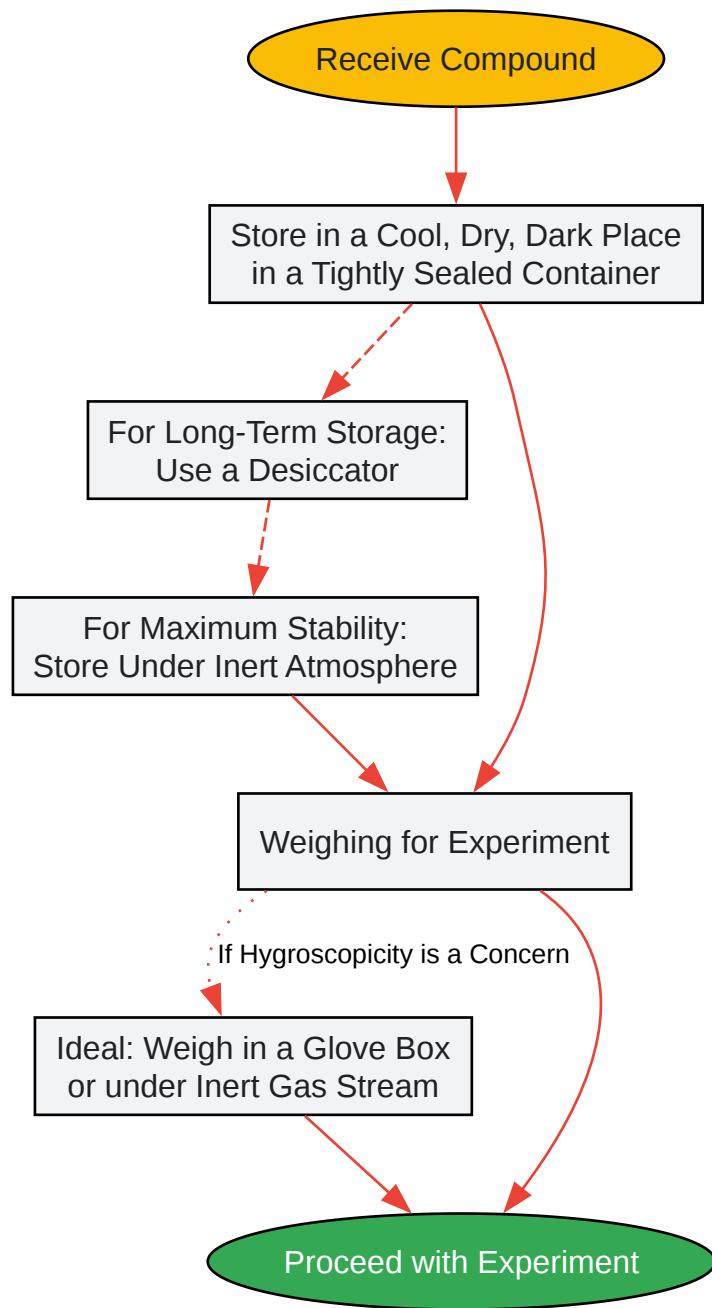
- Objective: To determine the tendency of the compound to absorb moisture from the air.
- Methodology:
 - Accurately weigh approximately 100 mg of **3-(4-Dimethylamino-phenyl)-propionic acid hydrochloride** into a pre-weighed, dry glass vial.
 - Place the open vial in a humidity chamber with a controlled relative humidity (e.g., 75% RH, which can be achieved using a saturated sodium chloride solution).
 - At regular intervals (e.g., 1, 2, 4, 8, 24 hours), remove the vial and quickly weigh it.
 - Calculate the percentage weight gain over time to assess the rate and extent of moisture absorption.

Protocol 2: Evaluation of Oxidative Stability

- Objective: To assess the stability of the compound under atmospheric oxygen.
- Methodology:
 - Prepare two sets of samples of the compound.
 - Store one set in a tightly sealed vial under an inert atmosphere (e.g., nitrogen or argon) in the dark. This will be the control sample.
 - Store the second set in a loosely capped vial, exposed to air, and under ambient light.
 - After a set period (e.g., 1, 2, 4 weeks), analyze both sets of samples by a suitable analytical method like HPLC with a UV detector or LC-MS.
 - Compare the chromatograms of the control and experimental samples to identify any new peaks that may correspond to degradation products.

Visualizations



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References

- 1. fishersci.com [fishersci.com]
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